

# "8-Methylnon-4-yne" physical properties

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## Compound of Interest

Compound Name: 8-Methylnon-4-yne

Cat. No.: B15441575

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An In-depth Technical Guide on the Physical Properties of **8-Methylnon-4-yne**

## Abstract

**8-Methylnon-4-yne** is an internal alkyne, a class of organic compounds characterized by a carbon-carbon triple bond. Its physical properties are dictated by its molecular structure, including its molecular weight, branching, and the position of the alkyne functional group. This guide provides a summary of the predicted physical properties of **8-Methylnon-4-yne** and outlines the standard experimental protocols used for their determination. This information is valuable for researchers in chemical synthesis, materials science, and drug development who may utilize this or similar compounds in their work.

## Predicted Physical Properties

The physical properties of **8-Methylnon-4-yne** have been estimated using computational models. These predicted values provide a useful baseline for experimental work. A summary of these properties is presented in Table 1.

Physical Property	Predicted Value	Unit
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	-
Molecular Weight	138.25	g/mol
Boiling Point	175.7 ± 3.0	°C at 760 mmHg
Density	0.769 ± 0.06	g/cm <sup>3</sup>
Refractive Index	1.446 ± 0.02	-
Molar Refractivity	46.3 ± 0.3	cm <sup>3</sup>
Flash Point	53.7 ± 12.0	°C
Enthalpy of Vaporization	40.2 ± 3.0	kJ/mol

Table 1: Predicted Physical Properties of **8-Methylnon-4-yne**. Data is computationally generated and should be confirmed experimentally.

## Experimental Protocols for Determination of Physical Properties

While specific experimental data for **8-Methylnon-4-yne** is not readily available in the literature, the following standard protocols are employed for the determination of the key physical properties of alkynes and other liquid organic compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a heating mantle, a condenser, a thermometer, and a receiving flask.
- Procedure:
  - The liquid is placed in the round-bottom flask with boiling chips to ensure smooth boiling.

- The apparatus is assembled, and cooling water is circulated through the condenser.
- The liquid is heated gently.
- The temperature is recorded when the liquid is boiling, and the vapor temperature is stable. This temperature is the boiling point at the recorded atmospheric pressure.

## Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume), an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with the sample liquid, and the stopper is inserted, ensuring any excess liquid is expelled through the capillary.
  - The outside of the pycnometer is carefully dried, and it is weighed again.
  - The temperature of the liquid is recorded.
  - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Refractive Index Measurement

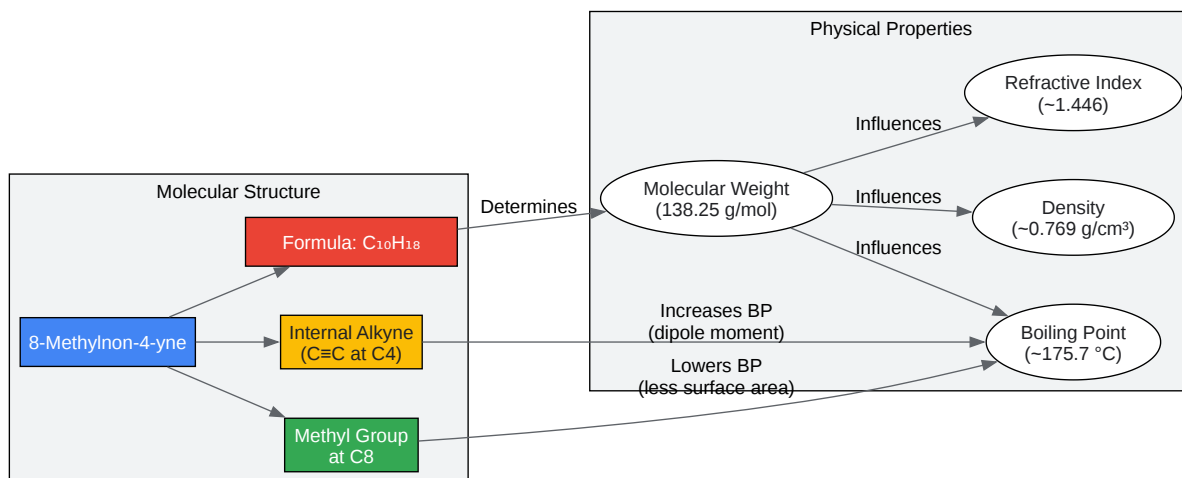
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
  - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).

- A few drops of the sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale. The temperature should be recorded as the refractive index is temperature-dependent.

## Molecular Structure and Property Relationships

The physical properties of **8-Methylnon-4-yne** are a direct consequence of its molecular structure. The following diagram illustrates the relationship between the compound's structure and its key physical characteristics.



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## Structure-Property Relationships of **8-Methylnon-4-yne**

### Conclusion

This technical guide has summarized the predicted physical properties of **8-Methylnon-4-yne** and detailed the standard experimental protocols for their verification. The provided data and methodologies offer a foundational understanding for researchers and professionals working with this and related compounds. It is important to reiterate that the presented quantitative data is based on computational predictions and should be validated through laboratory experimentation.

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